Navigating the Safe Disposal of Dimethyl Pimelate: A Procedural Guide

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Compound of Interest

Compound Name:	*Dimethyl pimelate*
CAS No.:	*1732-08-7*
Cat. No.:	*B158113*

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For researchers, scientists, and drug development professionals, the proper management and disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **dimethyl pimelate**, ensuring the protection of personnel and the environment.

Dimethyl pimelate, a diester commonly used in organic synthesis, requires careful handling throughout its lifecycle, including its final disposal.[1] While its toxicological properties have not been fully investigated, it is categorized as a substance that may cause eye, skin, respiratory, and digestive tract irritation.[2] Therefore, adherence to established safety protocols is paramount.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. This includes chemical safety goggles, gloves, and a lab coat.[2][3] All handling of **dimethyl pimelate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2][3] An eyewash station and safety shower should be readily accessible.[2]

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Quantitative Data Summary

For quick reference, the following table summarizes key physical and safety information for **dimethyl pimelate** relevant to its handling and disposal.

Property	Value	Source
CAS Number	1732-08-7	[2]
Appearance	Clear, colorless liquid	[2][3][4]
Boiling Point	121-122 °C @ 11 mmHg	[3][4]
Flash Point	> 112 °C	[3][4]
Incompatibilities	Acids, bases, oxidizing agents, reducing agents	[2][3][4]
Hazardous Decomposition	Carbon monoxide, carbon dioxide	[2][3][4]

Step-by-Step Disposal Protocol for **Dimethyl Pimelate**

The disposal of **dimethyl pimelate** must be managed through your institution's hazardous waste program.[5] It is crucial to note that chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste under US EPA guidelines (40 CFR Parts 261.3) and must also consult state and local regulations for complete and accurate classification.[2][3] **Dimethyl pimelate** is not listed under the RCRA P-Series or U-Series of hazardous wastes.[2]

Waste Collection and Container Selection:

- Container Choice: Collect **dimethyl pimelate** waste in a designated, leak-proof container with a secure, screw-on cap.[6] Plastic containers are often preferred over glass to minimize the risk of breakage.[5]
- Compatibility: Ensure the container material is compatible with **dimethyl pimelate**.

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- Segregation: Do not mix **dimethyl pimelate** waste with incompatible materials such as acids, bases, oxidizing agents, or reducing agents.[3][4] Store segregated waste containers in a designated hazardous waste storage area.[6][7]

Labeling of Waste Containers:

Proper labeling is essential for safety and regulatory compliance. The hazardous waste label must include the following information:

- The words "Hazardous Waste".[5]
- The full chemical name: "**Dimethyl pimelate**". Avoid using abbreviations or chemical formulas.[5]
- The approximate quantity of waste in the container.
- The date of waste generation (when the first drop of waste was added).[5]
- The location of origin (e.g., laboratory name, room number).[5]
- The name and contact information of the principal investigator or responsible person.[5]

Storage of Waste:

- Location: Store waste containers in a designated, well-ventilated, and cool, dry area away from sources of ignition.[2][3]
- Secondary Containment: Place the waste container in a secondary containment tray or bin to capture any potential leaks or spills.[6] The secondary container should be capable of holding 110% of the volume of the primary container.[6]
- Closure: Keep the waste container securely closed at all times, except when adding waste.[6][7]

Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your hazardous waste.[5][6]

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- Complete any required waste disposal forms or online requests as per your institution's procedures.[5]

Management of Spills:

In the event of a small spill of **dimethyl pimelate**:

- Ensure the area is well-ventilated.[2]
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[2][3] Do not use combustible materials like sawdust.[2][3]
- Collect the absorbed material and place it in a sealed, properly labeled container for disposal as hazardous waste.
- Clean the spill area thoroughly.

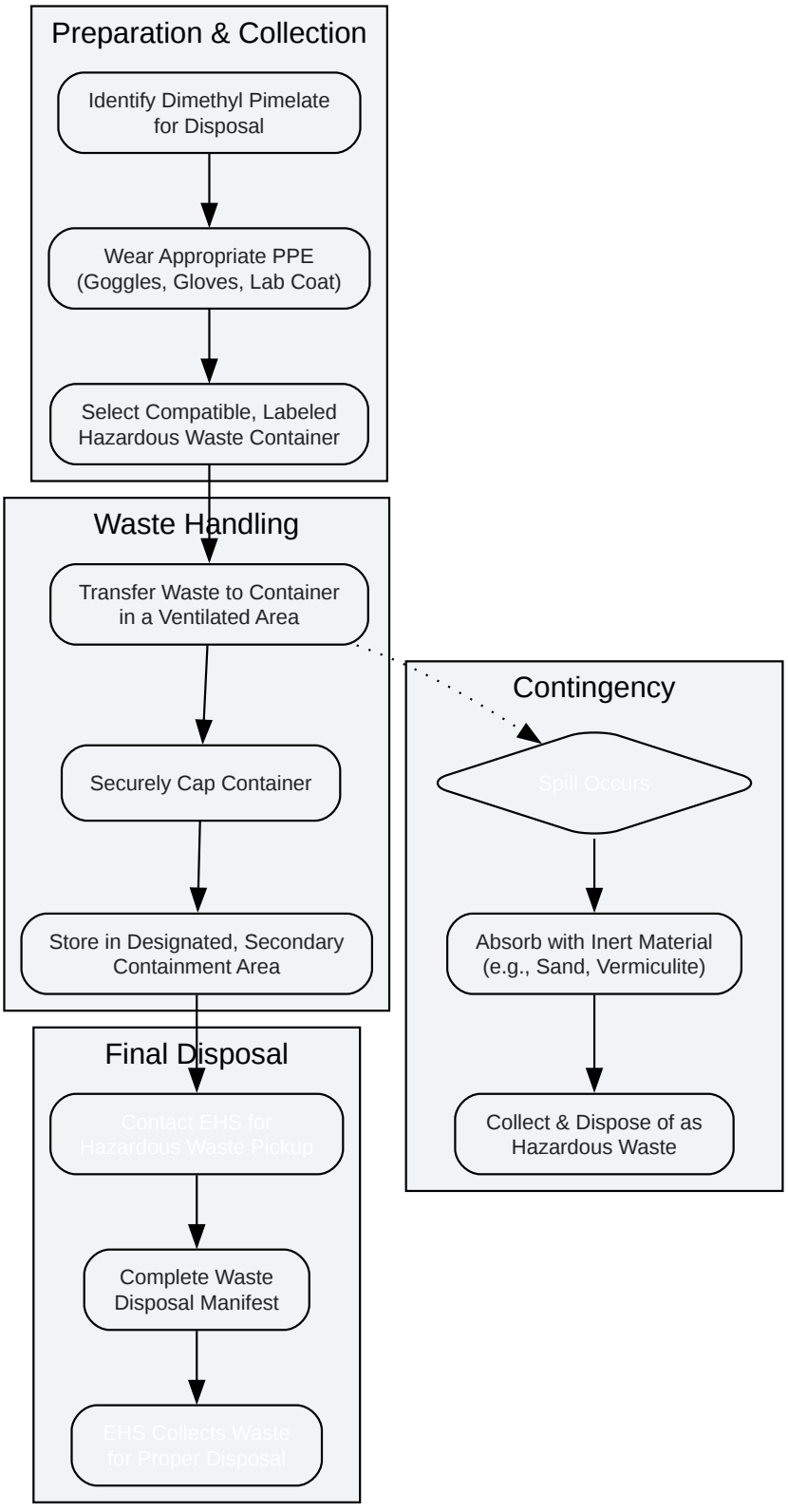
Disposal of Empty Containers:

- A container that has held **dimethyl pimelate** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[7]
- The rinsate must be collected and disposed of as hazardous waste.[7]
- After triple-rinsing, the container can often be disposed of as regular trash, but be sure to deface or remove the original chemical label.[8] Always check with your local EHS for specific guidance on empty container disposal.

Logical Workflow for **Dimethyl Pimelate** Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **dimethyl pimelate**.

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